

Overcoming off-target effects of VU0531245 in experiments

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Compound of Interest

Compound Name: VU0531245

Cat. No.: B2975813

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Technical Support Center: VU0531245

Welcome to the technical support center for **VU0531245**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming potential off-target effects of **VU0531245** during their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to ensure the accurate interpretation of your results.

Frequently Asked Questions (FAQs)

Q1: What is **VU0531245** and what is its primary target?

VU0531245 (also known as VU245) is a chemical probe that acts as an inhibitor of the SLACK potassium channel (Sodium-activated potassium channel subunit alpha-1), which is encoded by the KCNT1 gene. It was identified through a high-throughput screen and has an IC₅₀ of 2.1 μM for the human SLACK channel.

Q2: What are the known off-target effects of **VU0531245**?

The primary known off-target of **VU0531245** is the GABAA receptor. In a binding displacement assay, **VU0531245** showed 74% displacement at GABAA chloride channels, indicating significant interaction. This off-target activity can lead to confounding results in experiments aiming to study the specific role of SLACK channels.

Q3: Why is it crucial to control for off-target effects when using **VU0531245**?

Disentangling on-target from off-target effects is critical for the correct interpretation of experimental data. Both SLACK channels and GABAA receptors are involved in regulating neuronal excitability. Therefore, attributing an observed phenotype solely to SLACK inhibition without ruling out contributions from GABAA receptor modulation can lead to erroneous conclusions about the biological function of SLACK channels.

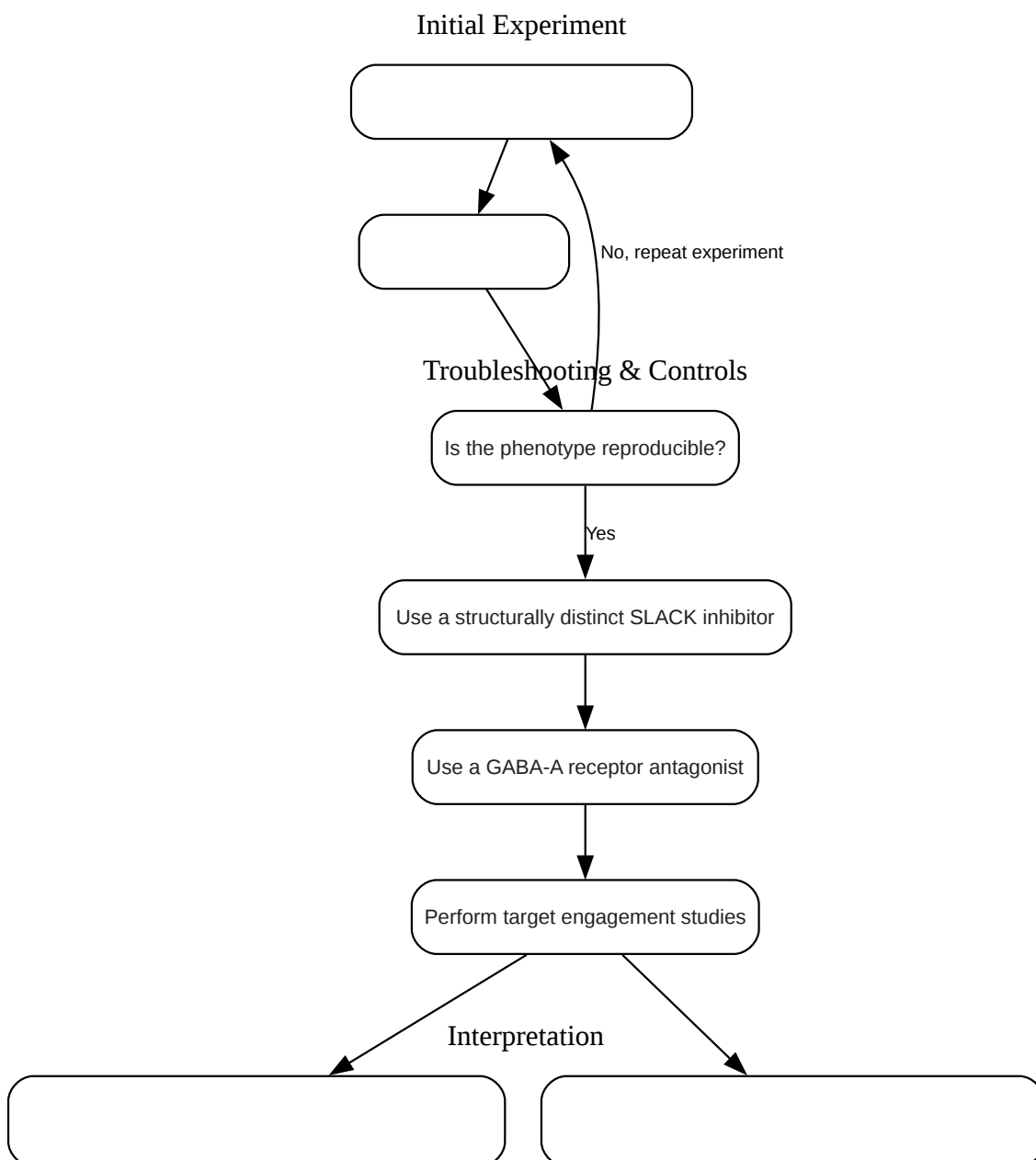
Troubleshooting Guide

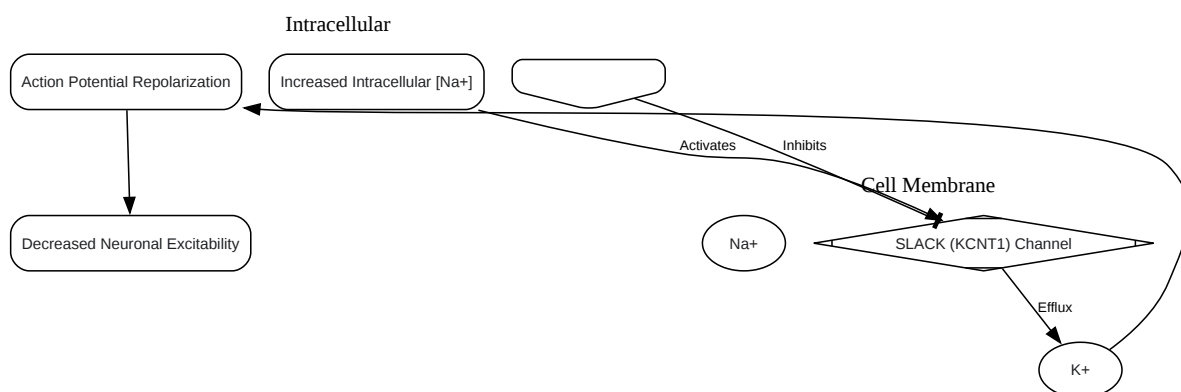
This guide provides a step-by-step approach to identify and mitigate the off-target effects of **VU0531245** in your experiments.

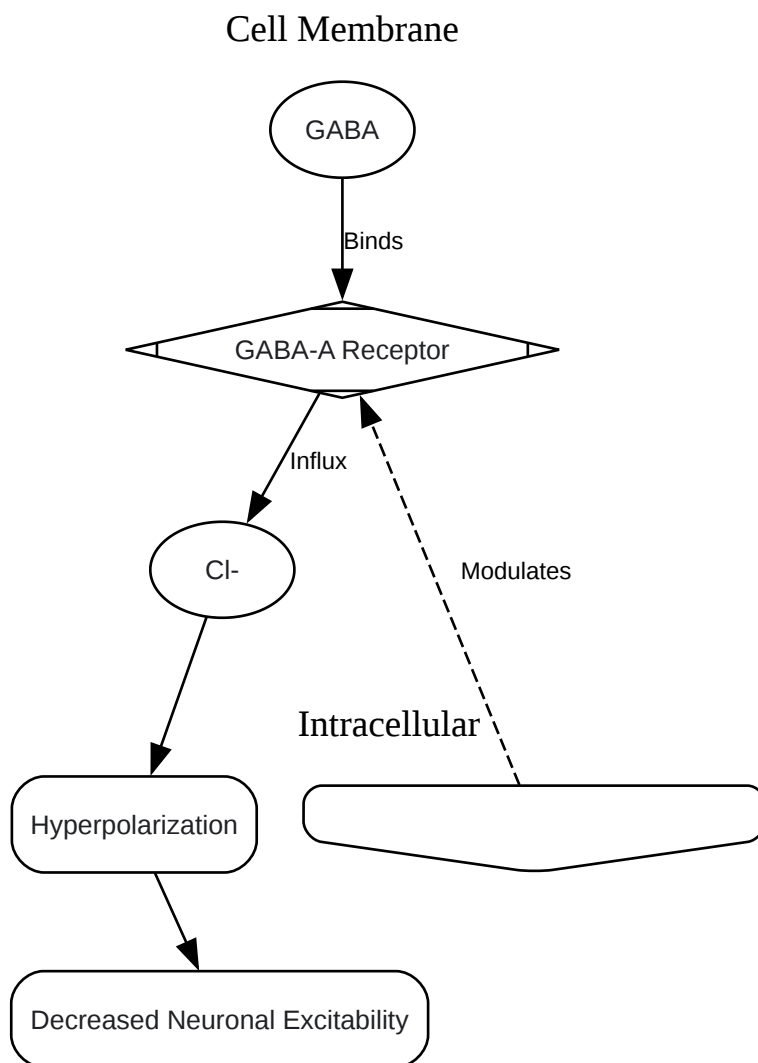
Problem 1: Observed phenotype may be due to off-target GABAA receptor activity.

Solution: Employ a combination of control experiments to differentiate between SLACK channel inhibition and GABAA receptor modulation.

Experimental Workflow for Off-Target Validation:







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